

pH of aqueous solutions of disodium oxalate.

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Compound of Interest		
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An In-depth Technical Guide to the pH of Aqueous Solutions of Disodium Oxalate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disodium oxalate (Na₂C₂O₄), the sodium salt of oxalic acid, is a common reagent in various scientific applications, including its use as a primary standard for redox titrations, a buffering agent, and in the finishing of textiles and processing of leather.[1][2] In pharmaceutical development and biomedical research, understanding the physicochemical properties of compounds like disodium oxalate is critical. The pH of an aqueous solution is a fundamental characteristic that can influence reaction kinetics, compound stability, and physiological interactions. This guide provides a comprehensive technical overview of the factors governing the pH of disodium oxalate solutions, detailed experimental protocols, and relevant chemical data.

Theoretical Framework: Hydrolysis of the Oxalate Anion

Disodium oxalate is the salt of a weak diprotic acid (oxalic acid, $H_2C_2O_4$) and a strong base (sodium hydroxide, NaOH). When dissolved in water, it dissociates completely into sodium ions (Na⁺) and oxalate ions ($C_2O_4^{2-}$).[3] The sodium ion is a spectator ion and does not react with water. However, the oxalate anion is the conjugate base of the weak hydrogen oxalate ion ($HC_2O_4^{-}$) and therefore undergoes hydrolysis.[4][5]



The hydrolysis reaction involves the oxalate ion accepting a proton from a water molecule, which produces the hydrogen oxalate ion and a hydroxide ion (OH⁻), as shown in the following equilibrium:

$$C_2O_4^{2-}(aq) + H_2O(I) \rightleftharpoons HC_2O_4^{-}(aq) + OH^{-}(aq)[3]$$

This production of hydroxide ions results in the aqueous solution of disodium oxalate being alkaline, with a pH greater than 7. The extent of this reaction, and thus the final pH of the solution, is determined by the base dissociation constant (Kb) of the oxalate ion.

The Kb for the oxalate ion can be calculated from the second acid dissociation constant (pKa₂) of oxalic acid and the ion-product constant for water (Kw). Oxalic acid's dissociation occurs in two steps:

- $H_2C_2O_4(aq) \rightleftharpoons H^+(aq) + HC_2O_4^-(aq)$ (pKa₁)
- $HC_2O_4^-(aq) \rightleftharpoons H^+(aq) + C_2O_4^{2-}(aq)$ (pKa₂)

The relationship between Ka₂ for the hydrogen oxalate ion and Kb for its conjugate base (the oxalate ion) is:

$$Kb = Kw / Ka2$$

where Kw is approximately 1.0×10^{-14} at 25° C. Using the pKa₂ value, the pH of a disodium oxalate solution of a known concentration can be calculated.

Quantitative Data

The pH of a disodium oxalate solution is dependent on its concentration and the dissociation constants of oxalic acid.

Table 1: Acidity Constants (pKa) of Oxalic Acid at 25°C

Constant	Value	Reference(s)
рКаı	1.25 - 1.27	[6][7]
pKa₂	4.28	[6][7]



Table 2: pH of Aqueous Disodium Oxalate Solutions

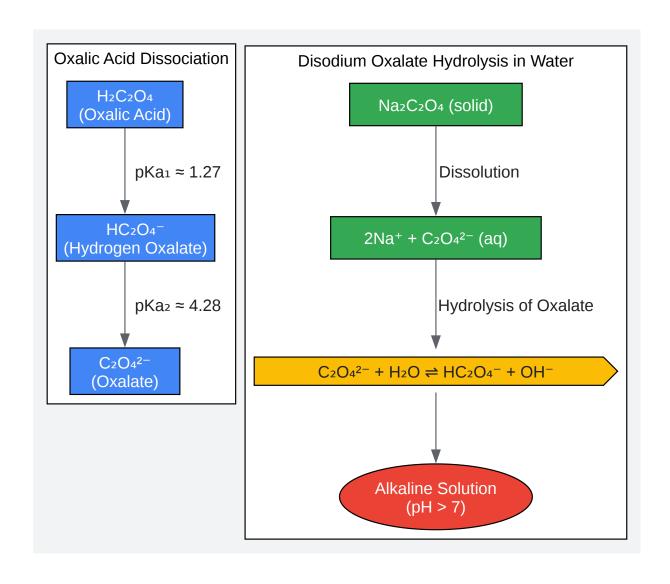
Concentration (mol/L)	Concentration (g/L)	Calculated pH (approx.)	Experimental pH	Reference(s)
0.224	30.0	8.78	~8.0 (at 20°C)	[8]
0.1	13.4	8.65	Not Available	_
0.01	1.34	8.15	Not Available	_

Note: The calculated pH is an approximation based on pKa $_2$ = 4.28 and assumes standard conditions. The discrepancy between calculated and experimental pH can arise from temperature differences, activity effects in non-ideal solutions, and the presence of dissolved atmospheric CO $_2$.

Chemical Equilibria and Workflows

The following diagrams illustrate the chemical processes and experimental procedures discussed.

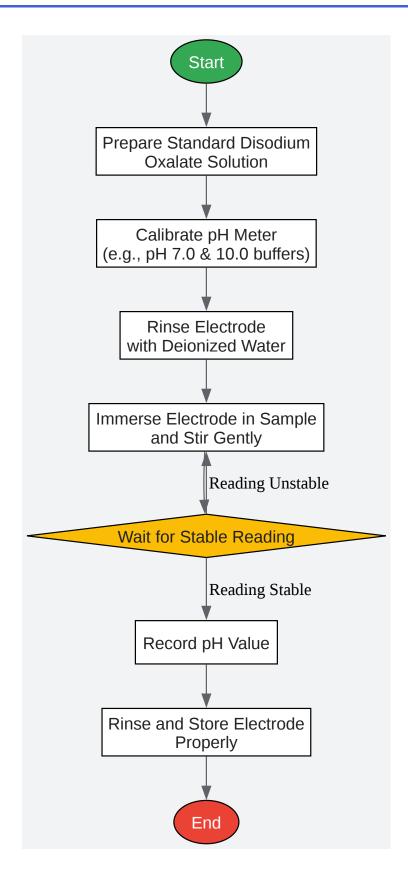




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Caption: Chemical equilibria of oxalic acid dissociation and disodium oxalate hydrolysis.





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Caption: Experimental workflow for accurate pH measurement of a disodium oxalate solution.



Experimental Protocols

Protocol 1: Preparation of a Standard Aqueous Solution of Disodium Oxalate (e.g., 0.1 M)

Objective: To accurately prepare a 0.1 M aqueous solution of disodium oxalate.

Materials:

- Anhydrous disodium oxalate (Na₂C₂O₄), analytical reagent grade, dried at 105-110°C
- Deionized or distilled water, recently boiled and cooled to minimize dissolved CO₂
- Analytical balance (readable to 0.1 mg)
- Weighing boat or paper
- Volumetric flask (e.g., 100 mL or 1 L), Class A
- Beaker
- Glass funnel
- · Wash bottle with deionized water

Procedure:

- Calculate the required mass: The molar mass of Na₂C₂O₄ is 134.00 g/mol .[2] To prepare 1 L of a 0.1 M solution, 13.400 g is required. Adjust the mass based on the desired final volume (e.g., for 100 mL, use 1.3400 g).
- Weigh the disodium oxalate: Accurately weigh the calculated mass of the dried anhydrous salt using an analytical balance.
- Dissolve the salt: Carefully transfer the weighed salt through a glass funnel into the volumetric flask. Use a wash bottle with deionized water to rinse any remaining salt from the weighing boat and funnel into the flask.



- Add solvent: Add deionized water to the flask until it is about half to two-thirds full.
- Ensure complete dissolution: Swirl the flask gently to dissolve the salt completely. Do not
 invert the flask until all the solid has dissolved. A magnetic stirrer can be used if the salt is
 transferred to a beaker for dissolution before being quantitatively transferred to the
 volumetric flask.
- Bring to volume: Once the salt is fully dissolved and the solution is at room temperature, carefully add deionized water until the bottom of the meniscus aligns with the calibration mark on the neck of the volumetric flask.
- Homogenize the solution: Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.

Protocol 2: pH Measurement of an Aqueous Disodium Oxalate Solution

Objective: To accurately measure the pH of the prepared disodium oxalate solution.

Materials:

- Calibrated pH meter with a glass electrode
- Standard pH buffer solutions (e.g., pH 7.01 and pH 10.01)
- Prepared disodium oxalate solution
- Beakers
- Deionized water
- Magnetic stirrer and stir bar (optional)

Procedure:

• Electrode Preparation: Remove the electrode from its storage solution. Inspect it for any damage. Rinse the electrode thoroughly with deionized water to remove storage solution salts.[9]



- pH Meter Calibration: Perform a two-point calibration using standard buffers that bracket the
 expected sample pH. Since the solution is expected to be basic, pH 7.01 and pH 10.01
 buffers are appropriate. Follow the manufacturer's instructions for the specific pH meter.
 Rinse the electrode with deionized water between buffer measurements.[9]
- Sample Preparation: Pour a sufficient amount of the disodium oxalate solution into a clean beaker to cover the electrode's sensing bulb and junction.
- pH Measurement: Immerse the rinsed electrode into the sample solution. If using a magnetic stirrer, ensure the stir bar does not strike the electrode.[9]
- Stabilization: Allow the pH reading to stabilize. A stable reading is typically defined as one that does not change for at least 5-10 seconds.[9]
- Record the Value: Once the reading is stable, record the pH value and the temperature of the solution.
- Post-Measurement Care: After measurement, rinse the electrode thoroughly with deionized water and return it to the appropriate storage solution according to the manufacturer's guidelines.

Conclusion

The pH of an aqueous disodium oxalate solution is inherently alkaline due to the hydrolysis of the oxalate anion. The exact pH is a function of the solution's concentration, with more dilute solutions having a lower pH, approaching neutrality. For professionals in research and drug development, precise determination of this pH requires careful solution preparation and adherence to rigorous measurement protocols. The theoretical principles and practical guidelines presented in this document serve as a robust resource for accurately characterizing and utilizing disodium oxalate solutions in a laboratory setting.

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